

Proper Disposal of 2-Bromononane: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromononane

Cat. No.: B1329715

[Get Quote](#)

An essential guide for the safe handling and disposal of **2-bromononane**, ensuring personnel safety and environmental compliance.

This document provides comprehensive, step-by-step procedures for the proper disposal of **2-bromononane**, a halogenated organic compound. Adherence to these guidelines is critical for researchers, scientists, and drug development professionals to maintain a safe laboratory environment and comply with hazardous waste regulations. While some safety data sheets (SDS) may not classify **2-bromononane** as hazardous under OSHA's 2012 standard, it is categorized as harmful if swallowed and potentially detrimental to aquatic life with long-lasting effects.^{[1][2][3][4]} Therefore, it must be managed as a hazardous waste stream.

Immediate Safety and Handling

Prior to handling **2-bromononane**, it is imperative to wear appropriate Personal Protective Equipment (PPE). This includes chemical safety goggles, chemical-resistant gloves, and a lab coat.^{[1][2][5]} All handling of **2-bromononane** and its waste should be conducted within a certified chemical fume hood to minimize inhalation exposure.^[6]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and safety information for **2-bromononane**.

Property	Value	Source
Molecular Formula	C9H19Br	[2] [4]
Molecular Weight	207.15 g/mol	[3] [4]
Boiling Point	208 - 209 °C	[1]
Density	1.081 g/cm ³	[4]
GHS Hazard Statements	H302: Harmful if swallowed H413: May cause long lasting harmful effects to aquatic life	[3] [4]

Step-by-Step Disposal Protocol

The disposal of **2-bromononane** must be managed as hazardous chemical waste in accordance with local, state, and federal regulations.

1. Waste Segregation:

- Crucially, never mix halogenated organic waste like **2-bromononane** with non-halogenated organic waste.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Keep it separate from other waste categories such as acids, bases, and oxidizers.[\[6\]](#)[\[8\]](#)

2. Waste Collection and Container Management:

- Use a designated, chemically compatible, and clearly labeled hazardous waste container for collecting 2-bromonane waste and any contaminated materials (e.g., pipette tips, absorbent paper).[\[5\]](#)[\[6\]](#)
- The container must be in good condition, free of leaks, and have a secure, tight-fitting lid.[\[6\]](#)
- As soon as the first drop of waste is added, label the container with a hazardous waste tag. [\[6\]](#) The label must include:
 - The words "Hazardous Waste"

- The full chemical name: **2-Bromononane**
- All chemical constituents and their approximate percentages.[6]
- Relevant hazard warnings (e.g., Toxic, Environmental Hazard).[6]
- Do not overfill the container; leave at least 5% of the volume as headspace to allow for thermal expansion.[6]

3. Storage of Waste:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[6]
- The storage area should be cool, dry, and well-ventilated, away from direct sunlight, heat, and ignition sources.[5][6]
- Ensure the container is stored in secondary containment, such as a chemically resistant tub, to contain potential leaks.[6]

4. Final Disposal:

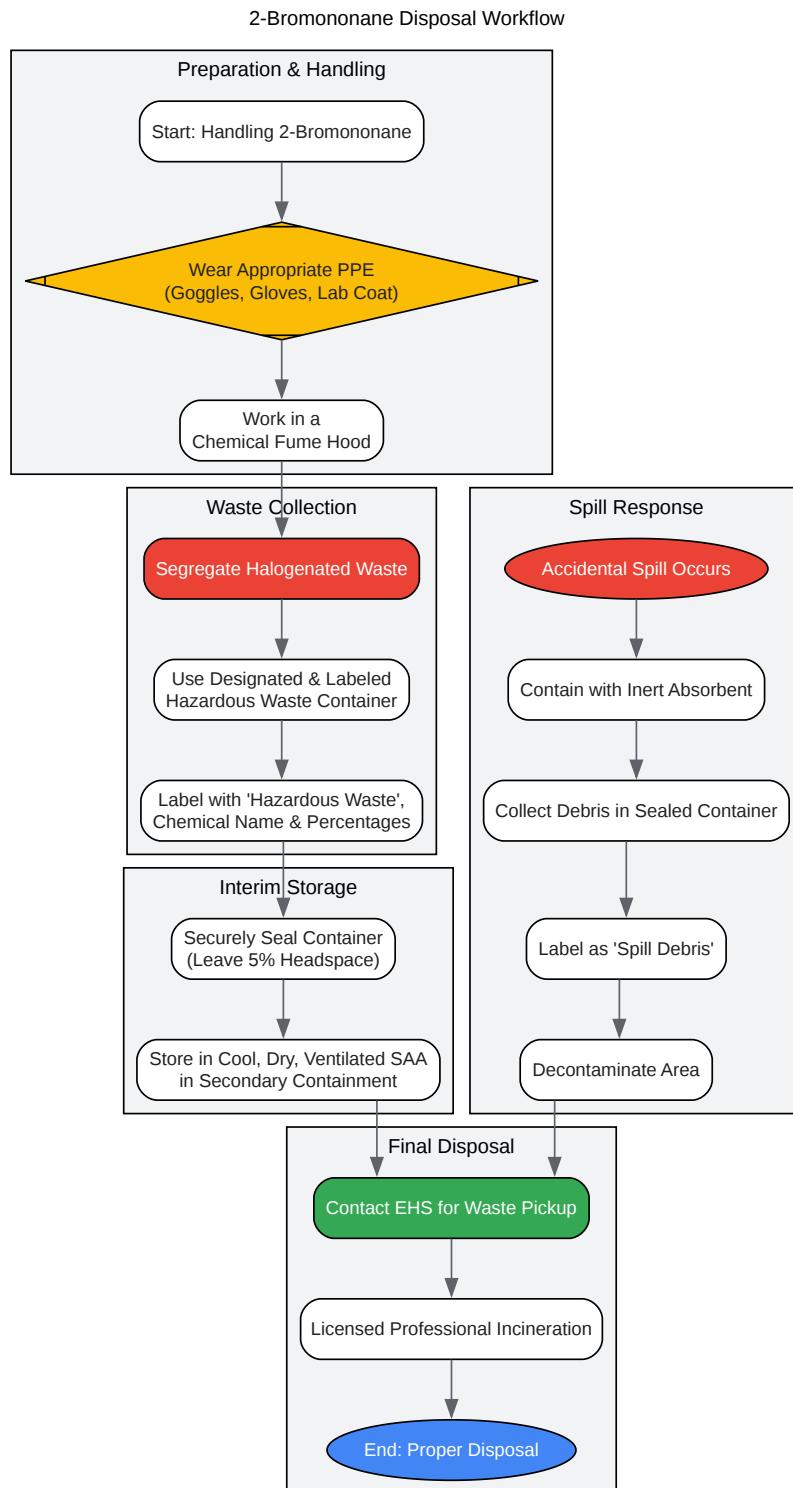
- The final disposal of **2-bromononane** must be conducted by a licensed professional waste disposal service.[5]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste.[6]
- The preferred method of disposal is high-temperature incineration.[6]

Accidental Spill Management

In the event of a **2-bromononane** spill, follow these procedures immediately:

- Evacuate and Ventilate: Evacuate all non-essential personnel from the spill area and ensure the area is well-ventilated.[5]
- Wear Appropriate PPE: Don chemical safety goggles, protective gloves, and a lab coat before addressing the spill.[5]

- Contain the Spill: Use an inert absorbent material, such as vermiculite, sand, or a commercial sorbent pad, to contain the leak.[\[5\]](#)[\[6\]](#)
- Collect the Waste: Carefully collect the absorbed material and place it in a sealed, leak-proof container.[\[6\]](#)
- Label as Hazardous Waste: Label the container with a hazardous waste tag, identifying the contents as "Spill Debris" containing **2-bromononane**.[\[6\]](#)
- Decontaminate the Area: Clean the spill area with soap and water. All cleaning materials must be collected and disposed of as hazardous waste.[\[6\]](#)
- Request Waste Pickup: Arrange for the pickup of the spill debris through your institution's EHS department.[\[6\]](#)

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **2-bromononane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. 2-Bromononane | C9H19Br | CID 98219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-BROMONONANE | 2216-35-5 [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. bucknell.edu [bucknell.edu]
- 8. nipissingu.ca [nipissingu.ca]
- To cite this document: BenchChem. [Proper Disposal of 2-Bromononane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1329715#2-bromononane-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com